

preparing stock solutions of QO 58 for in vitro assays

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Compound of Interest

Compound Name: QO 58

Cat. No.: B15623911

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Application Notes and Protocols for QO 58

Topic: Preparing Stock Solutions of **QO 58** for in vitro Assays

Audience: Researchers, scientists, and drug development professionals.

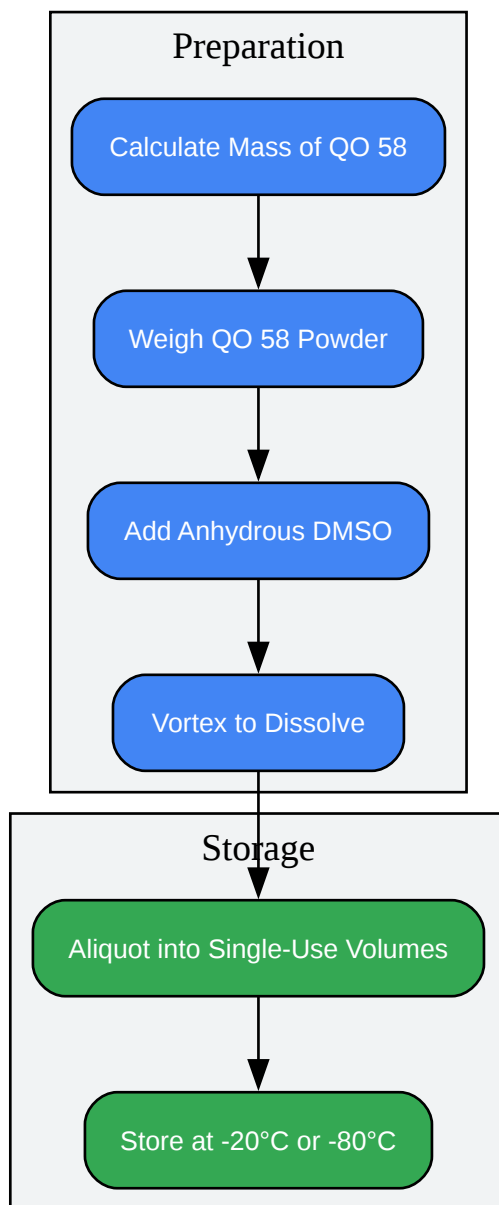
Introduction

QO 58 is a novel and potent pyrazolo[1,5-a]pyrimidin-7(4H)-one compound that functions as a positive modulator, or "opener," of Kv7 (KCNQ) voltage-gated potassium channels.[1][2] Its distinct mechanism of action, targeting the voltage-sensing domain of the Kv7.2 channel subunit, leads to the stabilization of the open state of the channel.[2] This activity enhances the M-type potassium current (IKM), effectively dampening neuronal excitability.[1][2] These characteristics make **QO 58** a valuable research tool for studying neuronal hyperexcitability and a potential therapeutic agent for conditions like neuropathic pain and epilepsy.[1][3] This document provides detailed protocols for the preparation of **QO 58** stock solutions for use in in vitro assays.

Mechanism of Action

QO 58 enhances the activity of Kv7 channels, which are crucial regulators of neuronal excitability.[3] It increases the amplitude of currents passing through Kv7.2/Kv7.3 channels, shifts the voltage-dependent activation to more negative potentials, and slows the deactivation

of these channels.[1][4] This modulation of Kv7 channel gating reduces neuronal excitability, highlighting its therapeutic potential.[3]



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References

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